

what is quizalofop-P used for in agriculture

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Quizalofop

CAS No.: 76578-12-6

Cat. No.: S540883

Get Quote

Chemical Profile and Mechanism of Action

The table below summarizes the core technical identity of **quizalofop-P-ethyl**.

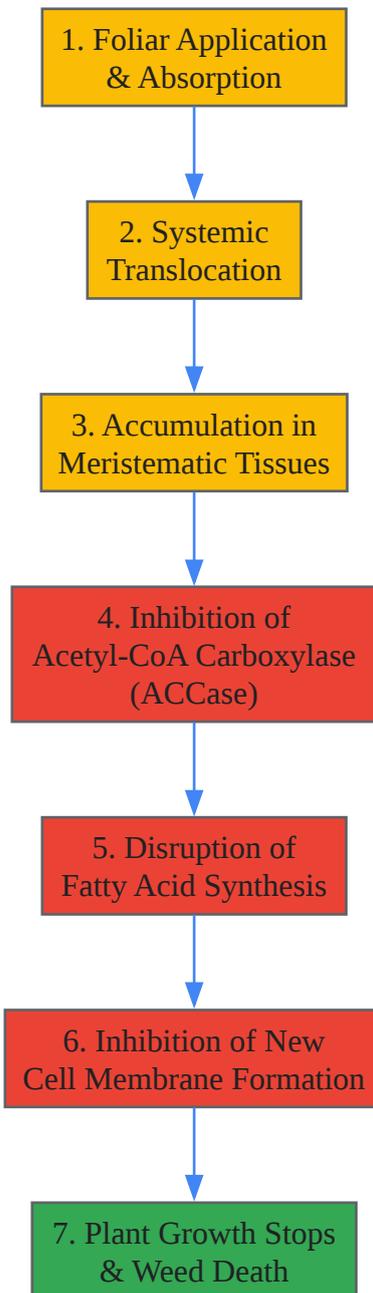
Property	Description
IUPAC Name	Ethyl (R)-2-[4-(6-chloroquinoxalin-2-yloxy)phenoxy]propionate [1] [2]
Chemical Class	Aryloxyphenoxypropionate (FOP herbicide) [3] [1]
Molecular Formula	C ₁₉ H ₁₇ ClN ₂ O ₄ [1]
Mode of Action	Inhibition of Acetyl-CoA Carboxylase (ACCase) [4] [5] [3]
HRAC Group	Group 1 (Inhibition of ACCase) [4] [5]

Quizalofop-P-ethyl is the purified "P" isomer of **quizalofop**, which possesses the highest herbicidal activity. This refinement makes it more efficient than the original racemic mixture [1] [6].

The compound is a systemic herbicide absorbed through the foliage of weeds and rapidly translocated to the meristematic tissues (growth points) [1]. Its primary mode of action is the **inhibition of the enzyme Acetyl-CoA Carboxylase (ACCase)** [4] [5]. ACCase is essential for the synthesis of lipids, as it catalyzes the first step in fatty acid biosynthesis. By disrupting this process, the herbicide prevents the formation of new cell

membranes, ultimately leading to the cessation of growth and death of susceptible grass weeds [3] [1]. Visible symptoms like chlorosis (yellowing) and necrosis (tissue death) typically appear within 1-3 weeks [3].

The following diagram illustrates the sequence of its mechanism of action within a susceptible grass plant.



[Click to download full resolution via product page](#)

Mechanism of Action of **Quinalofop-P-ethyl** in Susceptible Grasses

Agricultural Applications and Usage

Quizalofop-P-ethyl is valued for its selectivity, effectively controlling grass weeds without harming a wide range of broadleaf crops [1] [6].

- **Target Crops:** It is safe for use in numerous broadleaf crops, including **soybeans, cotton, peanuts, sugar beets, rapeseed/canola, sunflowers, vegetables (e.g., potatoes, cucumbers, tomatoes), and fruit trees** [4] [5] [1].
- **Target Weeds:** It controls a broad spectrum of annual and perennial grasses. Key targets include **Barnyardgrass, Foxtail, Wild Oats, Ryegrass, Brome grasses, Couch grass, and Johnsongrass** [4] [1] [6].
- **Role in Managing Resistance:** With the rise of glyphosate-resistant weeds in crops like soybeans, **quizalofop-P-ethyl** serves as an effective alternative mode of action. It is particularly effective against **volunteer corn** and other problematic grasses in soybean fields [5].

The table below provides a summary of its key application parameters.

Parameter	Details
Application Type	Post-emergence, foliar spray [4] [1]
Optimal Weed Stage	Early growth stage (e.g., 3-5 leaf stage) for best results [6]
Formulations	Emulsifiable Concentrates (EC) at various concentrations (e.g., 5%, 10%, 12.5%, 20%) [1] [6]
Rainfastness	Within 1 hour of application [7] [6]
Key Symptom Timeline	Weed growth stops within 24-48 hours; visible yellowing in 5-7 days; plant death in 10-15 days [4] [6]

Environmental Behavior and Degradation

Understanding the environmental fate of pesticides is critical for assessing their ecological impact.

- **Soil Behavior:** **Quizalofop-P-ethyl** has **low soil mobility** and is not expected to leach significantly. It is **biodegradable**, with a reported soil half-life of about **60 days**. It has little residual soil activity post-

application [4] [6].

- **Toxicity Profile:** It is considered **non-toxic to birds and bees** but shows **moderate toxicity to mammals** and is **toxic to fish and arthropods** [4].
- **Biodegradation Pathway:** Microbial degradation is a major route for its breakdown in the environment. The primary degradation pathway involves the hydrolysis of the ethyl ester bond, transforming **quizalofop-P-ethyl** into its corresponding acid metabolite, **quizalofop acid (QA)** [8]. This reaction is catalyzed by specific bacterial esterases.

Experimental Protocol for Microbial Degradation

For research purposes, the following methodology outlines how to study **quizalofop-P-ethyl** degradation using microbes, based on a scientific study [8].

- **Isolation of Degrading Bacteria:**
 - **Enrichment Culture:** Inoculate a soil sample (e.g., from pesticide-contaminated land) into a **Mineral Salts Medium (MSM)** containing **quizalofop-P-ethyl** (e.g., 20 mg/L) as the sole carbon source.
 - **Incubation and Subculturing:** Incubate the culture (e.g., at 30°C with shaking). After turbidity develops, transfer an aliquot to fresh MSM with the same herbicide concentration. Repeat this subculturing several times to enrich for degrading organisms.
 - **Strain Purification:** Perform serial dilutions of the enriched culture and spread onto MSM agar plates containing QPE. Purify colonies that form transparent halos, indicating herbicide degradation.
 - **Identification:** Identify the isolated strain using **16S rRNA gene sequence analysis**.
- **Analysis of Herbicide and Metabolites:**
 - **Sample Extraction:** Centrifuge bacterial culture samples. Extract the supernatant multiple times with an organic solvent like **dichloromethane**.
 - **Acidification and Re-extraction:** Acidify the aqueous layer and repeat the extraction to ensure recovery of the acid metabolite.
 - **Concentration and Analysis:** Combine and concentrate the organic extracts. Analyze the residues using **High-Performance Liquid Chromatography (HPLC)** with a **C18 reverse-phase column** and a UV detector. A mobile phase of **methanol:water (80:20 v/v)** is effective.
 - **Metabolite Identification:** Identify the breakdown metabolite (**quizalofop acid**) using **Liquid Chromatography-Ion Trap-Mass Spectrometry (LC-IT-MSn)**.

Regulatory and Health Considerations

Regulatory assessments ensure that pesticide residues in food remain below levels that could pose a health risk.

- **Toxicological Reference Values:** The European Food Safety Authority (EFSA) has established an **Acceptable Daily Intake (ADI) of 0.009 mg/kg body weight per day** for **quizalofop-P-ethyl** [2].
- **Consumer Risk Assessment:** Evaluations conclude that the authorized use of **quizalofop-P-ethyl**, including on imported genetically modified maize, is **unlikely to pose a risk to consumer health**, as calculated dietary exposure remains well below the ADI [2].
- **Maximum Residue Levels (MRLs):** The enforcement residue definition in the EU is "**quizalofop, including quizalofop-P**". An MRL for **quizalofop-P-ethyl** in maize grain imported from Canada was set at **0.02 mg/kg** based on supporting data and a positive consumer risk assessment [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Quizalofop-p-ethyl Herbicide [pomais.com]
2. Setting of import tolerance for quizalofop-P-ethyl in ... - PMC [pmc.ncbi.nlm.nih.gov]
3. Quizalofop-P-Ethyl - Active Ingredient Page [chemicalwarehouse.com]
4. Quizalofop [en.wikipedia.org]
5. Quizalofop-P-ethyl: Herbicide in Soybean Fields - HEBEN [hb-p.com]
6. Do you know how to use Quizalofop-P?|News|Agripesticide [agripesticide.com]
7. Suffice – Reliable Weed Protection for Crops | Sharda USA [shardausa.com]
8. Purification and properties of a novel quizalofop-p-ethyl- ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [what is quizalofop-P used for in agriculture]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b540883#what-is-quizalofop-p-used->

for-in-agriculture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com